

Application Notes and Protocols for Studying GSK1702934A in Smooth Muscle

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Compound of Interest

Compound Name: GSK1702934A

Cat. No.: B1672358

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Introduction

GSK1702934A is a potent and selective activator of Transient Receptor Potential Canonical (TRPC) 3 and TRPC6 channels. These non-selective cation channels are crucial in mediating calcium (Ca^{2+}) and sodium (Na^{+}) influx into smooth muscle cells, playing a significant role in the regulation of vascular tone, cell proliferation, and pathological hypertrophy.^[1]

GSK1702934A directly activates TRPC3 and TRPC6 channels, bypassing the need for phospholipase C (PLC) signaling, making it a valuable tool for elucidating the specific roles of these channels in smooth muscle physiology and pathophysiology. These application notes provide a comprehensive experimental workflow and detailed protocols for investigating the effects of **GSK1702934A** on smooth muscle function.

Data Presentation

Table 1: In Vitro Potency of **GSK1702934A**

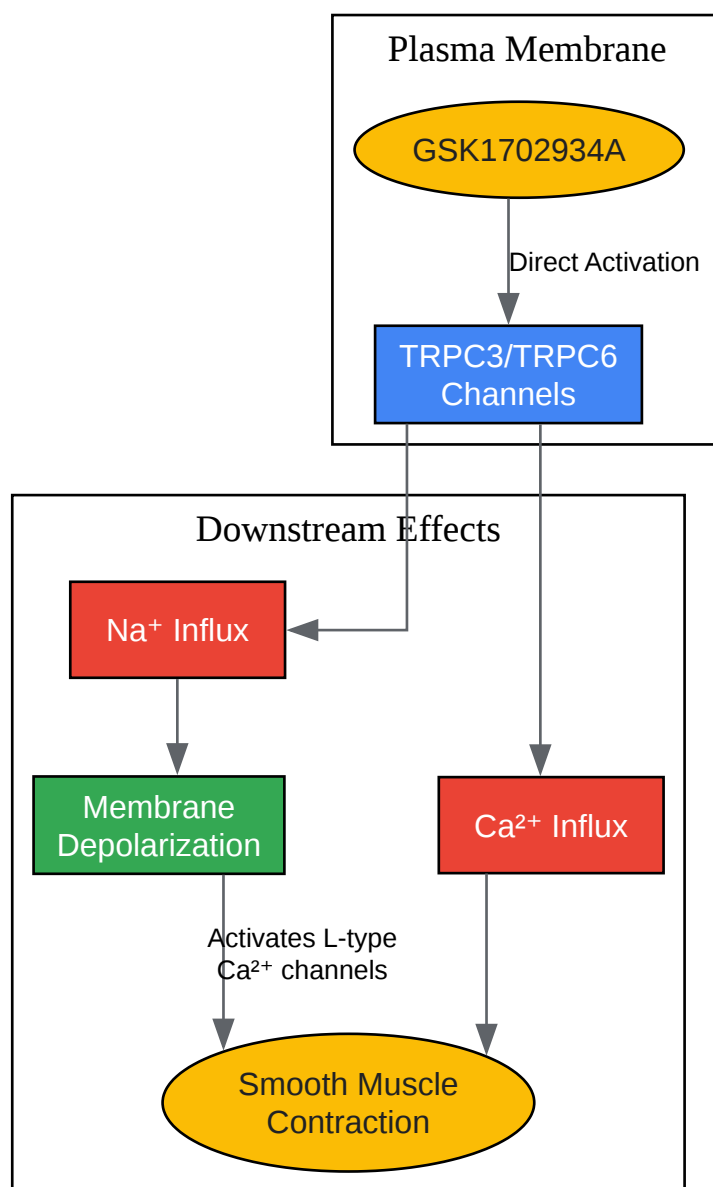
| Target | Assay Type | Potency (EC_{50}) | Reference(s) |
|-------------|------------------------|------------------------------|----------------|
| Human TRPC3 | Whole-cell patch-clamp | ~80 nM | ^[1] |
| Human TRPC6 | Whole-cell patch-clamp | ~440 nM | ^[1] |

Table 2: Key Biological Effects of **GSK1702934A**

| Biological System | Effect | Notes | Reference(s) |
|-----------------------------------|---|--|--------------|
| Recombinant HEK293 cells | Induces TRPC3/6 currents and calcium signals | Bypasses phospholipase-C signaling | |
| Isolated Rat Heart | Transiently increased perfusion pressure | Effect eliminated by a TRPC3/6 blocker | [1] |
| Conscious Sprague Dawley Rats | Transiently increased blood pressure (15-35 mmHg) | Dose-dependent effect | [1] |
| TRPC3-overexpressing mouse hearts | Enhanced contractility and evoked arrhythmias | Effects mimicked by angiotensin II | [2] |

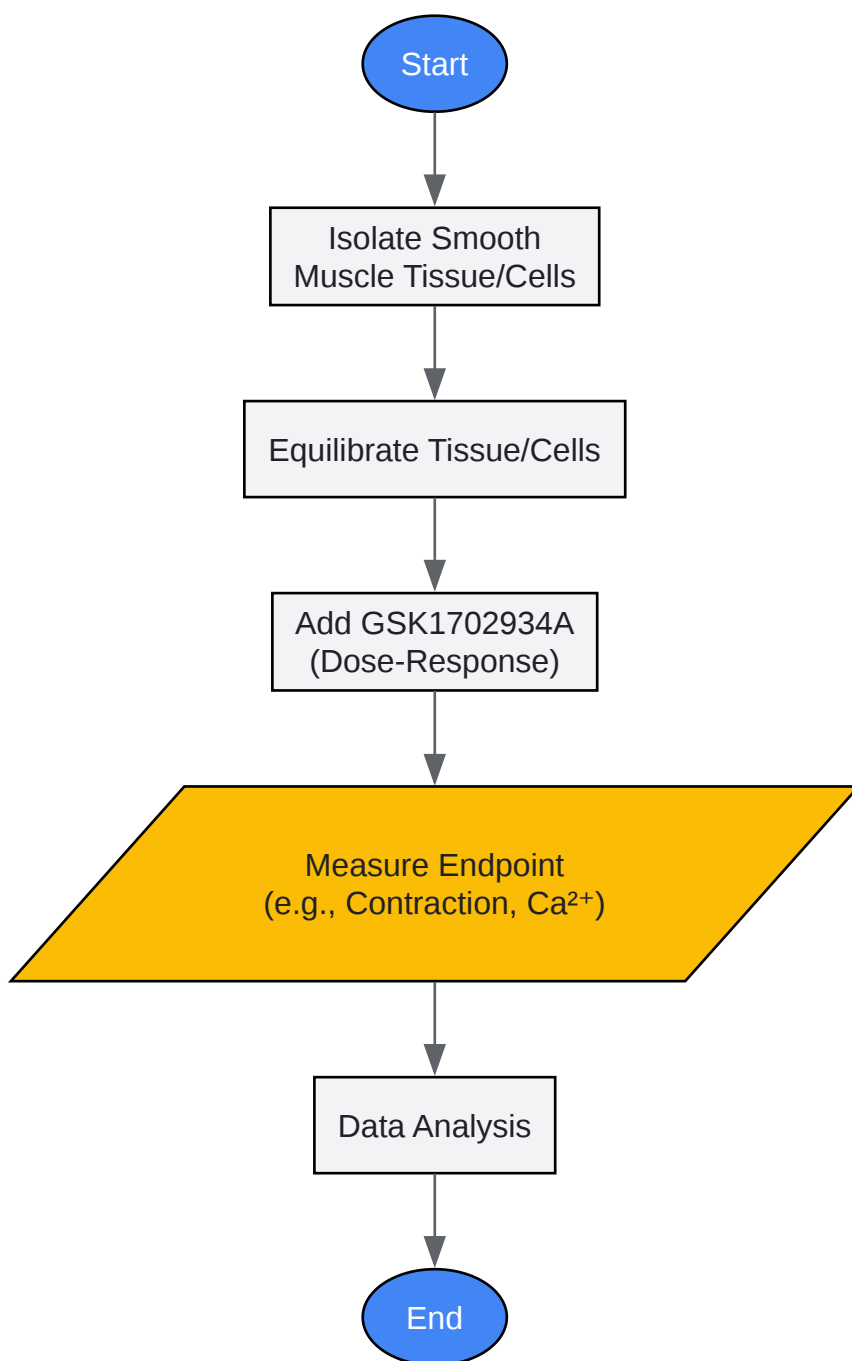
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the signaling pathway of TRPC3/6 activation by **GSK1702934A** in smooth muscle cells and a general experimental workflow for studying its effects.



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Figure 1: GSK1702934A Signaling Pathway in Smooth Muscle.



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References

- 1. researchgate.net [researchgate.net]
- 2. TRPC3 contributes to regulation of cardiac contractility and arrhythmogenesis by dynamic interaction with NCX1 - PMC [pmc.ncbi.nlm.nih.gov]
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